

TASP0433864 stability and storage conditions

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Compound of Interest

Compound Name: TASP0433864

Cat. No.: B611173

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TASP0433864 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **TASP0433864**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **TASP0433864**?

A: Solid **TASP0433864** should be stored at +4°C.

Q2: How should I prepare stock solutions of **TASP0433864**?

A: It is recommended to prepare stock solutions in either DMSO or ethanol. For detailed calculations based on the product's molecular weight (329.39), refer to the supplier's technical data sheet.

Q3: What is the solubility of **TASP0433864** in common solvents?

A: The maximum solubility of **TASP0433864** is 100 mM in DMSO and 20 mM in ethanol.

Q4: How should I store stock solutions of **TASP0433864**?

A: For optimal stability, it is best practice to aliquot stock solutions into single-use vials to minimize freeze-thaw cycles. Store these aliquots at -20°C or -80°C for long-term storage. For short-term storage, solutions can be kept at +4°C, but for no longer than a few days.

Q5: Is **TASP0433864** sensitive to light?

A: While specific data on the photosensitivity of **TASP0433864** is not readily available, it is a general best practice to protect all research compounds from light by storing them in amber vials or wrapping vials in foil.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution upon thawing	The concentration of the stock solution may be too high, or the compound has a lower solubility at colder temperatures.	Gently warm the solution to room temperature and vortex to redissolve. If precipitation persists, consider preparing a fresh, lower-concentration stock solution.
Inconsistent experimental results	The compound may have degraded due to improper storage or multiple freeze-thaw cycles.	Always use freshly prepared solutions or properly stored single-use aliquots. Perform a quality control check of your compound if degradation is suspected.
Difficulty dissolving the compound	The incorrect solvent may be in use, or the compound may require sonication for complete dissolution.	Ensure you are using a recommended solvent such as DMSO or ethanol. Gentle warming and sonication can aid in dissolution.

Quantitative Data Summary

The following table summarizes the key quantitative information for **TASP0433864**.

Parameter	Value	Unit	Source
Molecular Weight	329.39	g/mol	
Purity	≥98	% (HPLC)	
Solubility			
DMSO	100	mM	
Ethanol	20	mM	
Storage			
Solid	+4	°C	

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO:

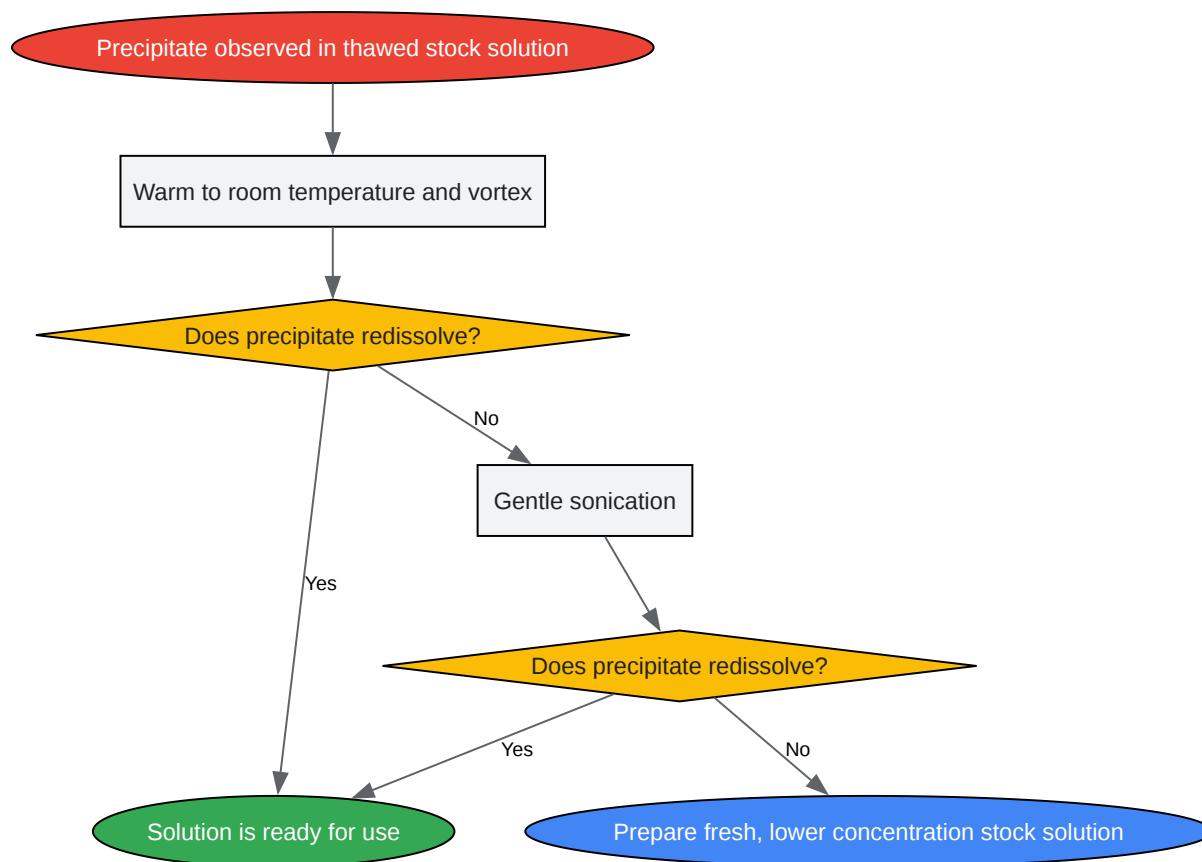
- Weighing the Compound: Accurately weigh out a specific mass of **TASP0433864** (e.g., 1 mg).
- Calculating Solvent Volume: Use the following formula to calculate the required volume of DMSO: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$ For 1 mg of **TASP0433864** (MW = 329.39) to make a 10 mM (0.01 M) solution: $\text{Volume (L)} = 0.001 \text{ g} / (329.39 \text{ g/mol} * 0.01 \text{ mol/L}) = 0.0003036 \text{ L} = 0.304 \text{ mL}$
- Dissolution: Add 0.304 mL of high-purity DMSO to the vial containing the compound.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Storage: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Visual Workflows



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Caption: Workflow for handling and storage of **TASP0433864**.



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Caption: Troubleshooting guide for compound precipitation.

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